

A Comprehensive Technical Guide to 2-[(4-Bromophenoxy)methyl]oxirane

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Compound of Interest

Compound Name: 2-[(4-Bromophenoxy)methyl]oxirane

Cat. No.: B1266661

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This technical guide provides an in-depth overview of the chemical and physical properties of **2-[(4-Bromophenoxy)methyl]oxirane**, a versatile epoxide compound. It is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis. This document outlines the core physicochemical properties and provides a logical framework for its synthetic applications.

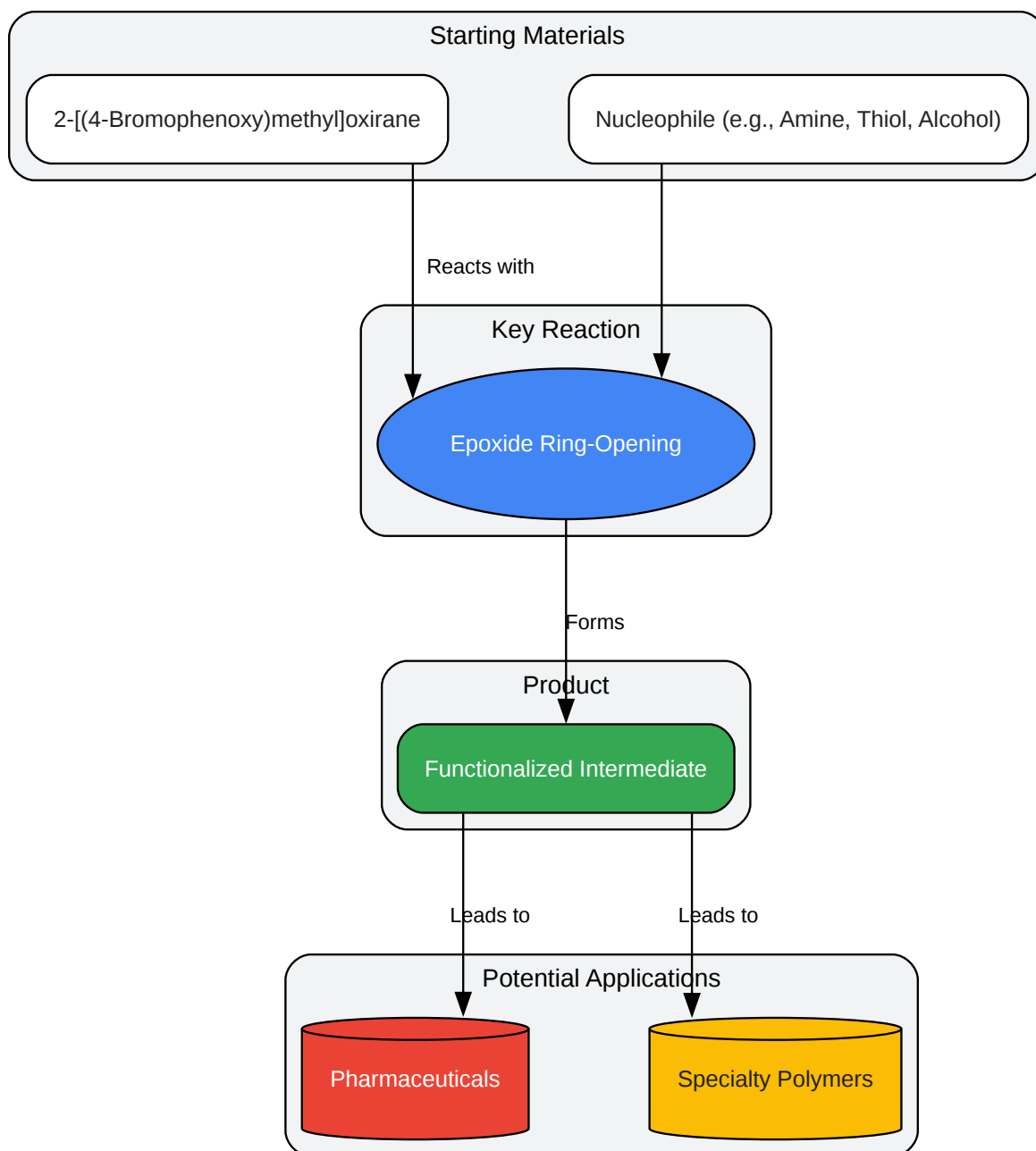
Physicochemical Properties

The fundamental molecular characteristics of **2-[(4-Bromophenoxy)methyl]oxirane** are summarized in the table below. These data are essential for stoichiometric calculations in synthesis, as well as for analytical characterization.

| Property | Value | Source |
|-------------------|--------------------------|-----------|
| Molecular Formula | C9H9BrO2 | [1][2][3] |
| Molecular Weight | 229.07 g/mol | [1][2] |
| Monoisotopic Mass | 227.97859 Da | [1][3] |
| Appearance | White crystalline powder | [2] |
| Melting Point | 48-52 °C | [2] |
| CAS Number | 2212-06-8 | [1][2] |

Synthetic Utility and Logical Workflow

2-[(4-Bromophenoxy)methyl]oxirane is a valuable intermediate in organic synthesis, primarily due to the reactivity of the epoxide ring. The presence of a bromophenyl group also offers a site for further functionalization, making it a key building block for more complex molecules. The general synthetic workflow involving this compound is depicted below.



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Synthetic pathway of **2-[(4-Bromophenoxy)methyl]oxirane**.

This diagram illustrates the central role of the epoxide ring-opening reaction. This reaction allows for the introduction of a wide variety of functional groups, depending on the nucleophile used. The resulting functionalized intermediate can then be utilized in the synthesis of biologically active molecules for pharmaceuticals or as a monomer for the development of specialty polymers.[2]

Disclaimer: This document is intended for informational purposes only and does not constitute a detailed experimental protocol. Researchers should consult peer-reviewed literature for specific reaction conditions and safety precautions.

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References

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